

Essential Safety and Operational Guide for Handling 1-Bromo-pent-2-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-pent-2-ene

Cat. No.: B12366868

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromo-pent-2-ene**. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **1-Bromo-pent-2-ene**, crucial for safe handling and experimental planning.

Property	Value	Citations
Molecular Formula	C5H9Br	[1]
Molecular Weight	149.03 g/mol	
Boiling Point	122 °C	
Density	1.26 g/mL at 25 °C	
Flash Point	23 °C (73.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.4785	
Storage Temperature	2-8°C	
Hazard Classifications	Flammable Liquid 3, Skin Corrosion 1B, Eye Damage 1	

Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical to minimize exposure risk. The following recommendations are based on the potential hazards of **1-Bromo-pent-2-ene**, which includes flammability, severe skin burns, and eye damage.^[1]

- Eye and Face Protection: Tightly fitting safety goggles are mandatory.^[1] A faceshield (minimum 8-inch) should be used when there is a splash hazard.^{[1][2]} All eye and face protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).^{[1][2]}
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves that have been inspected before use.^[1] Use proper glove removal technique to avoid skin contact.^{[1][2]} Dispose of contaminated gloves after use in accordance with laboratory and local regulations.^{[1][2]}
 - Protective Clothing: A complete suit protecting against chemicals is required.^[1] Flame-retardant and antistatic protective clothing should be worn.^{[1][2]} The type of protective equipment must be selected based on the concentration and amount of the hazardous substance at the specific workplace.^{[1][2]} At a minimum, a lab coat and closed-toed shoes are required.^[3]
- Respiratory Protection:
 - If a risk assessment indicates that air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.^[1]
 - If the respirator is the sole means of protection, a full-face supplied air respirator must be used.^[1]

First-Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure. Always consult a physician after any exposure.^[1]

- Inhalation: Move the person to fresh air immediately.[1][4] If the person is not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][4]
- Skin Contact: Immediately take off all contaminated clothing and shoes.[1] Wash the affected area with soap and plenty of water.[1][4] Consult a physician.[1]
- Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes.[1] Immediately call a poison center or doctor.[1]
- Ingestion: Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Rinse the mouth with water and consult a physician immediately.[1]

Operational and Disposal Plans

Handling and Storage:

- Avoid inhaling vapor or mist.[1]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[1][5][6] No smoking.[1][5][6]
- Take measures to prevent the buildup of electrostatic charge.[1][2]
- Store in a cool, dry, and well-ventilated place.[1][5][6]
- Keep containers tightly closed.[1][5][6]

Spill Management:

- Use personal protective equipment and ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Prevent further leakage or spillage if it is safe to do so.[1][2] Do not let the product enter drains.[1][2]
- Contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[1][2] Place the collected material in a suitable container for disposal according to

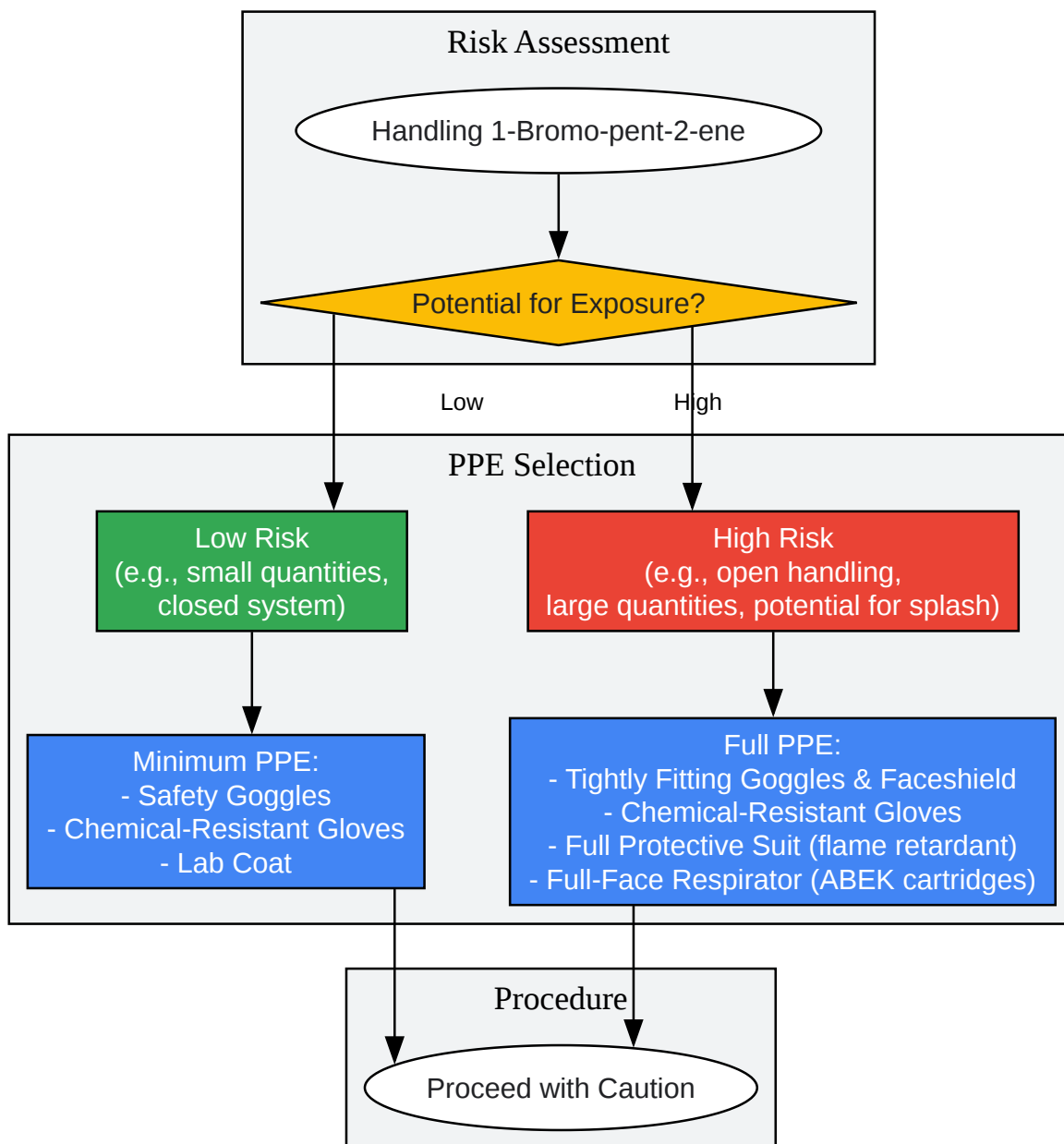
local regulations.[\[1\]](#)[\[2\]](#)

Disposal:

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[1\]](#)
- This material can be burned in a chemical incinerator equipped with an afterburner and scrubber, but exercise extra care during ignition as it is highly flammable.[\[1\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)
- Dispose of contaminated packaging as unused product.[\[1\]](#)[\[2\]](#)

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **1-Bromo-pent-2-ene**, based on the potential for exposure.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. msds.nipissingu.ca [msds.nipissingu.ca]
- 4. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1-Bromo-pent-2-ene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366868#personal-protective-equipment-for-handling-1-bromo-pent-2-ene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com